

5-Carboxy-2-thiouracil molecular weight and formula

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 5-Carboxy-2-thiouracil

Cat. No.: B1587762

Get Quote

A Technical Guide to 5-Carboxy-2-thiouracil

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties and biological significance of **5-Carboxy-2-thiouracil**. This compound, a derivative of thiouracil, has garnered interest for its potential applications in medicinal chemistry, particularly in the development of novel therapeutic agents.

Core Physicochemical Properties

5-Carboxy-2-thiouracil, also known by its synonyms 2-Thiouracil-5-carboxylic acid and 5-Carboxy-4-hydroxy-2-thiopyrimidine, is a pyrimidine analogue.[1] Its fundamental properties are summarized below.



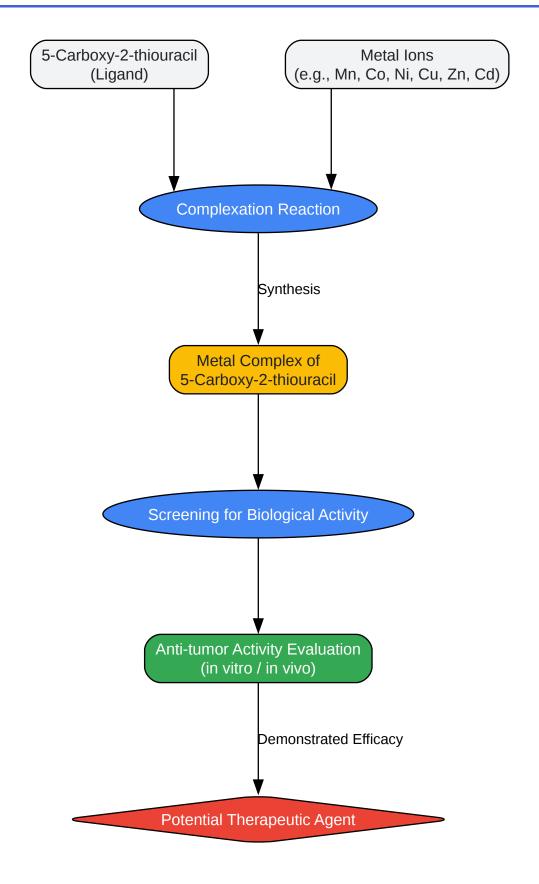
Property	Value	Source
Molecular Weight	172.16 g/mol	[1][2][3]
Chemical Formula	C5H4N2O3S	[1][3]
Appearance	Powder	[3]
Purity	≥98%	[1]
Solubility	Soluble in 1 M NaOH (50 mg/mL)	
IUPAC Name	4-oxo-2-sulfanylidene-1H- pyrimidine-5-carboxylic acid	[3]
CAS Number	23945-50-8	[1]

Biological Activity and Applications

5-Carboxy-2-thiouracil is recognized for its potential as an anti-tumor agent, an activity that is notably enhanced when it forms complexes with metal ions.[1][2][4] Research has demonstrated that metal complexes involving Mn(II), Co(II), Ni(II), Cu(II), Zn(II), and Cd(II) exhibit anti-tumor activity against Sarcoma-180 tumor cells both in vivo and in vitro.[4] Additionally, this compound serves as a precursor for producing methylhydrazonium salts with potential anti-bacterial and anti-tumor properties.

The logical workflow for investigating the primary biological application of **5-Carboxy-2-thiouracil** is illustrated below.





Click to download full resolution via product page

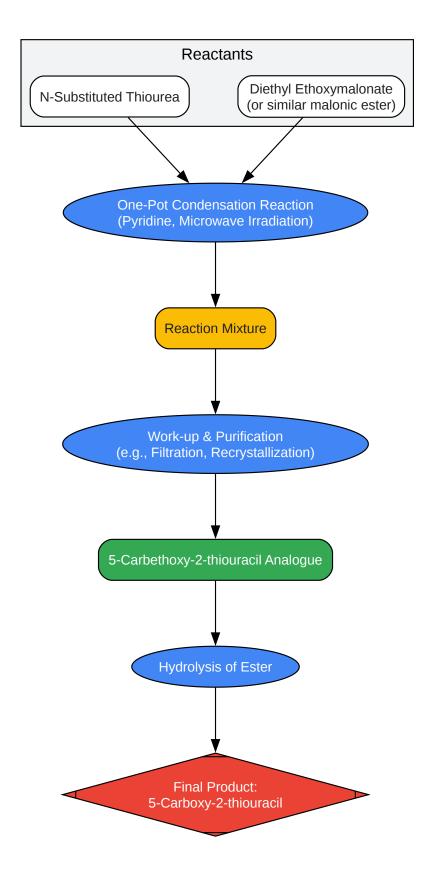
Application Workflow for **5-Carboxy-2-thiouracil**.



Experimental Protocols

Detailed, step-by-step synthesis protocols for **5-Carboxy-2-thiouracil** are not extensively documented in the provided literature. However, the synthesis of structurally related thiouracil derivatives often involves the condensation of a substituted thiourea with a malonic acid derivative. A generalized experimental workflow for the synthesis of such compounds is outlined below.





Click to download full resolution via product page

Generalized Synthesis Workflow.



Note on Synthesis: The protocol for synthesizing 5-carbethoxy-2-thiouracil analogues involves a one-pot, two-component reaction.[5] Specifically, N-substituted thioureas are condensed with diethyl ethoxymalonate under microwave irradiation in the presence of pyridine to yield the corresponding ethyl ester derivative.[5] Subsequent hydrolysis of the ethyl ester group would be required to yield the final **5-Carboxy-2-thiouracil** product.

Characterization Methods

The characterization of **5-Carboxy-2-thiouracil** and its metal complexes typically involves a suite of analytical techniques to confirm the structure, purity, and physicochemical properties of the synthesized compounds. These methods include:

- Elemental Analysis: To determine the empirical formula.
- Infrared (IR) Spectroscopy: To identify functional groups.
- Electronic (UV-Vis) Spectra: To study electronic transitions.
- Magnetic Susceptibility Measurements: For characterizing metal complexes.
- Powder X-ray Diffraction (XRD): To determine the crystal structure of the solid material.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the molecular structure in solution.
- Mass Spectrometry (MS): To confirm the molecular weight.
- Thin-Layer Chromatography (TLC): To assess purity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

1. scbt.com [scbt.com]



- 2. medchemexpress.com [medchemexpress.com]
- 3. 2-Thiouracil-5-carboxylic acid | C5H4N2O3S | CID 3002041 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Synthesis, characterization and antitumour activity of metal complexes of 5-carboxy-2thiouracil - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [5-Carboxy-2-thiouracil molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1587762#5-carboxy-2-thiouracil-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com